

Unveiling the Action of PARP-1-IN-4: A Technical Overview

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Compound of Interest

Compound Name: *PARP-1-IN-4*

Cat. No.: *B11604425*

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This technical guide provides a detailed examination of the mechanism of action for the compound **PARP-1-IN-4**, a recently identified inhibitor of Poly (ADP-ribose) polymerase-1 (PARP-1). This document collates available quantitative data, outlines relevant experimental protocols, and visualizes the key signaling pathways and experimental workflows.

Core Mechanism of Action

PARP-1-IN-4 is a novel, phthalazinone-based, small molecule inhibitor of PARP-1. Its primary mechanism of action is the competitive inhibition of the PARP-1 enzyme. By binding to PARP-1, **PARP-1-IN-4** prevents the synthesis of poly(ADP-ribose) (PAR) chains, a critical step in the repair of single-strand DNA breaks (SSBs). The accumulation of unrepaired SSBs leads to the formation of cytotoxic double-strand breaks (DSBs) during DNA replication, ultimately triggering apoptotic cell death in cancer cells. This is particularly effective in tumors with deficiencies in homologous recombination repair pathways, a concept known as synthetic lethality.

Quantitative Data Summary

The following tables summarize the available quantitative data for **PARP-1-IN-4**. This information is based on in vitro studies and provides insights into its potency and cellular effects.

Parameter	Value	Assay	Reference
IC50 (PARP-1)	302 μ M	Enzymatic Assay	[1]

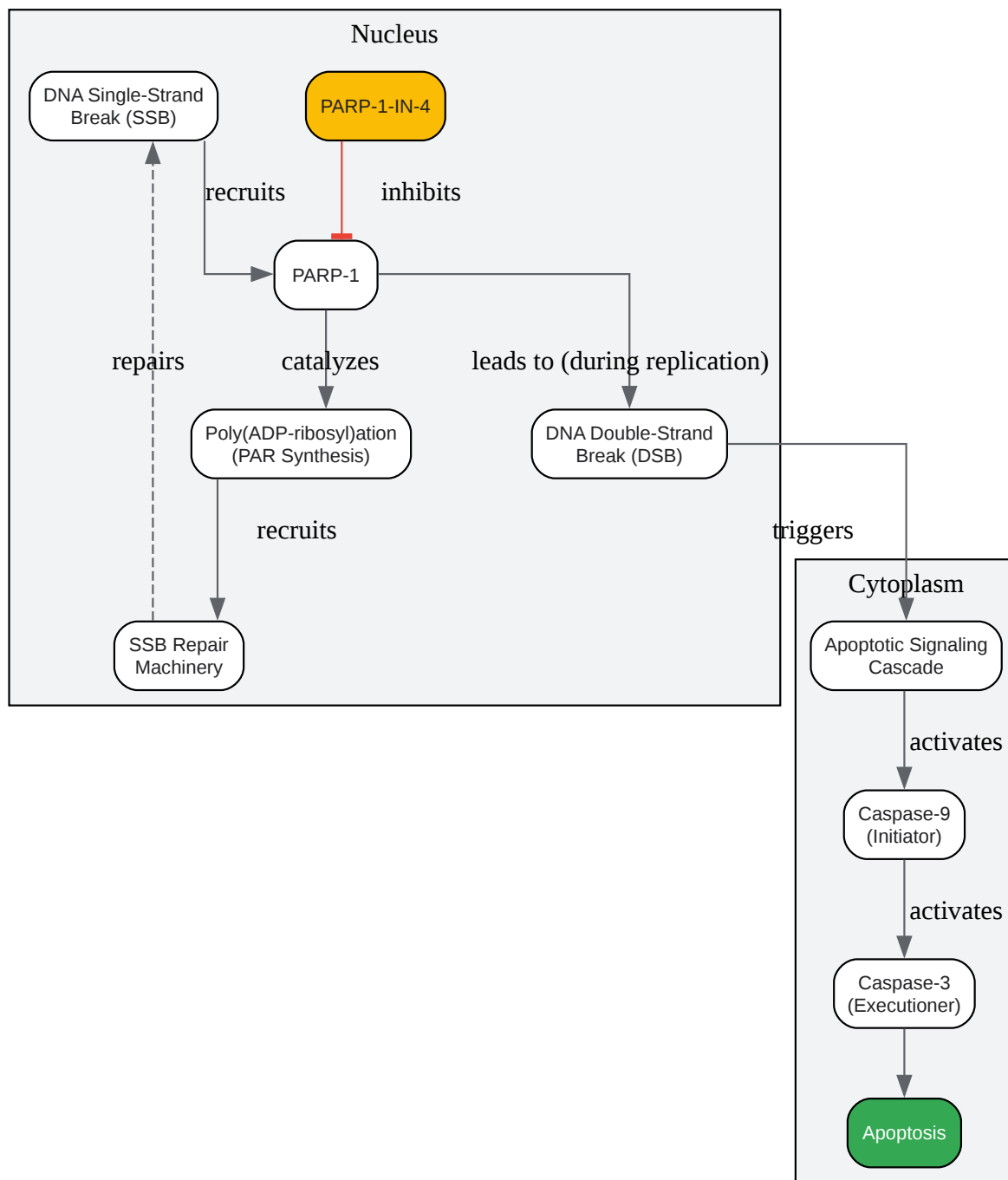
Table 1: In Vitro Enzymatic Activity of **PARP-1-IN-4**

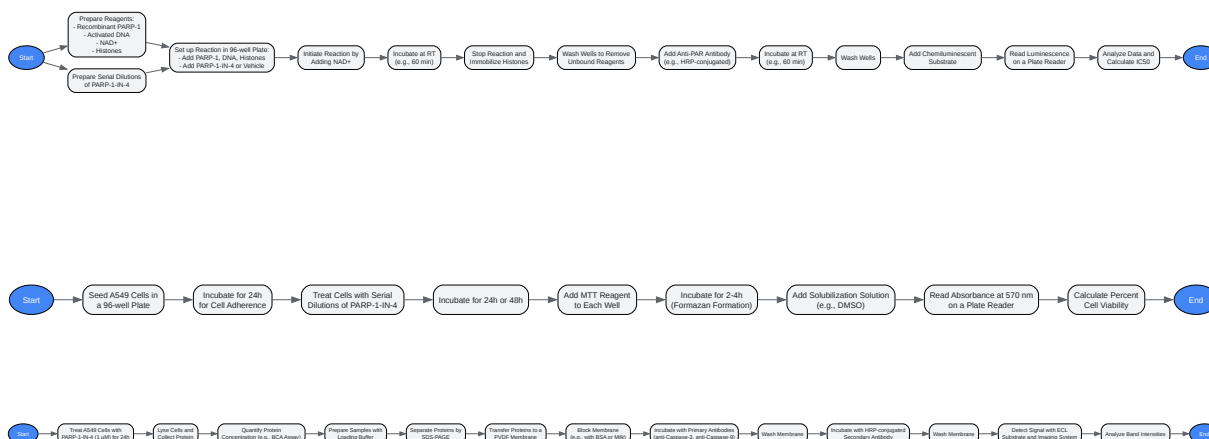
Cell Line	Concentration	Effect	Assay	Reference
A549 (Lung Carcinoma)	0.1, 1, 10 μ M	Cytotoxic Activity	Cell Viability Assay	[1]
A549 (Lung Carcinoma)	1 μ M	Increased expression of caspase-3 and caspase-9	Western Blot	[1]

Table 2: Cellular Activity of **PARP-1-IN-4**

Signaling Pathway

The primary signaling pathway affected by **PARP-1-IN-4** is the DNA damage response (DDR) pathway, leading to the induction of apoptosis. The following diagram illustrates this process.





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References

- 1. researchgate.net [researchgate.net]
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